

Safety Profile of Urolithin A in Human Clinical Trials

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Urolithin A

CAS No.: 1143-70-0

Cat. No.: S546453

[Get Quote](#)

Study Duration	Dosage	Study Population	Safety Findings	Reported Adverse Events	Citation
28 days	1,000 mg/day	50 healthy adults (45-70 years)	No significant changes in kidney/liver function; high bioavailability confirmed	Total of 9 AEs (4 in UA, 5 in placebo); most were upper respiratory infections	[1] [2]
4 months	500 mg/day & 1,000 mg/day	Middle-aged adults	Well-tolerated; no serious adverse effects	Minor AEs (e.g., related to muscle biopsies) deemed unrelated to supplementation	[3] [4] [5]
6 weeks	1,000 mg/day	20 male academy soccer players	Feasible and well-tolerated in an athletic population	No significant adverse effects reported	[6]
Various (Acute & Chronic)	250 mg - 2,000 mg/day	Healthy, sedentary elderly	No toxicity; vital signs, ECG, and blood/urine tests remained normal	No adverse effects reported across all doses	[3] [4]

Detailed Experimental Protocols

For researchers, the methodological details of these trials are critical for evaluation and replication.

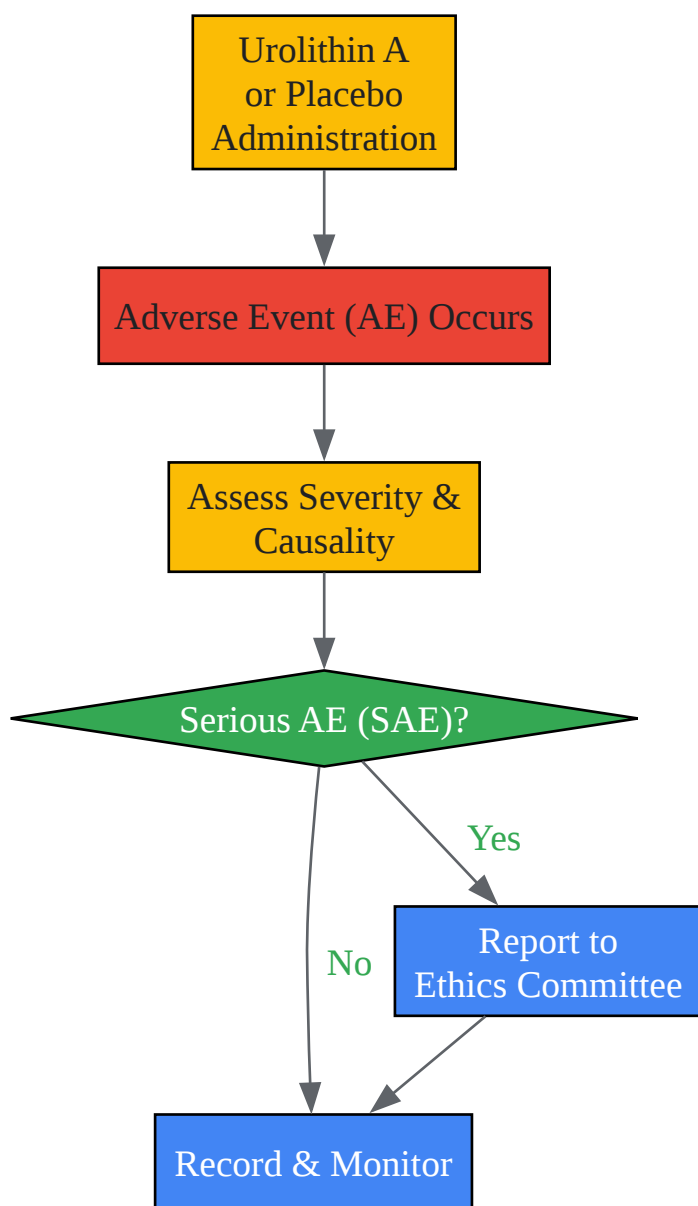
- **Study Design:** The 28-day and 4-month studies were **randomized, double-blind, placebo-controlled trials**—the gold standard for clinical intervention studies [2] [3] [4].
- **Safety Monitoring:** These studies employed comprehensive safety assessments, including:
 - **Biochemical Analysis:** Regular testing of liver enzymes (e.g., ALT, AST) and kidney function parameters [2] [3] [4].
 - **Hematological Analysis:** Complete blood counts [2].
 - **Vital Signs and Physical Examination:** Monitoring of key health indicators [3] [4].
 - **Adverse Event Recording:** Systematic documentation of all reported adverse events [2].
- **Population:** The primary focus has been on **healthy middle-aged to older adults**, with one recent pilot study in a young athletic cohort [1] [3] [6].

Key Takeaways for Researchers

- **Favorable Short-Term Profile:** Current evidence consistently indicates that **Urolithin A** supplementation is safe and well-tolerated in the short to medium term (up to 4 months) at doses up to 1,000 mg daily.
- **Long-Term Data Gap:** A significant evidence gap exists for human studies extending beyond 4 months. The long-term safety profile remains to be fully established.
- **Drug Interactions Unknown:** The search results explicitly note that research on potential interactions between **Urolithin A** and other drugs remains limited and warrants further investigation [3] [4].

Visualizing the Safety Assessment Workflow

The following diagram illustrates the standard safety assessment protocol used in the cited clinical trials, providing a logical workflow for evaluating adverse events.



[Click to download full resolution via product page](#)

I hope this structured summary is helpful for your comparative guide. The field is evolving rapidly, and the 2025 publication suggests new data is emerging.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. nudges aging immune cells toward a youthful Urolithin in 28... A profile [medicalxpress.com]
2. Effect of the mitophagy inducer urolithin A on age-related ... [nature.com]
3. Emerging evidence of Urolithin A in sports nutrition [pmc.ncbi.nlm.nih.gov]
4. Frontiers | Emerging evidence of Urolithin in sports nutrition... A [frontiersin.org]
5. Urolithin A [healthpath.com]
6. Effects of Urolithin A supplementation on performance and ... [frontiersin.org]

To cite this document: Smolecule. [Safety Profile of Urolithin A in Human Clinical Trials]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546453#urolithin-a-long-term-safety-profile-human-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com